

MS049 process improvements

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Compound Focus: MS049

CAS No.: 1502816-23-0

Cat. No.: S536357

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MS049 Overview

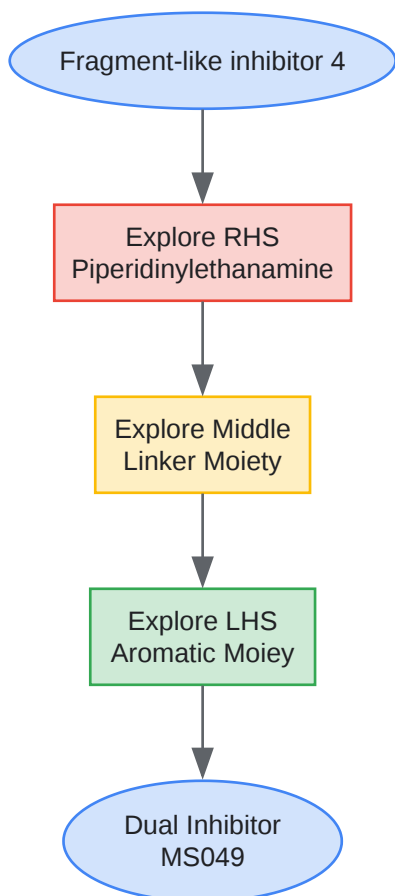
MS049 is a potent, selective, and cell-active dual inhibitor of protein arginine methyltransferases PRMT4 (also known as CARM1) and PRMT6. It was developed to serve as a chemical tool for testing biological and therapeutic hypotheses related to these enzymes, which are implicated in various cancers [1].

The table below summarizes its key properties [2]:

Property	Value
Probe Name	MS049
Molecular Weight	248.2
Molecular Formula	C ₁₅ H ₂₄ N ₂ O
IUPAC Name	1-(2-methylamino-ethyl)-4-(phenyl-methoxy)-piperidine
MollogP	1.545
PSA	22.78
SMILES	CNCCN1CCC(OCC2=CC=CC=C2)CC1

Experimental Workflow Visualization

The diagram below outlines the key stages in the design and discovery of **MS049**, based on published structure-activity relationship (SAR) studies [1].



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References

1. Discovery of a Potent, Selective and Cell-active Dual ... [pmc.ncbi.nlm.nih.gov]

2. MS049 A chemical probe for PRMT4 and PRMT6 [thesgc.org]

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